

8-Pentadecanone: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Pentadecanone

Cat. No.: B147388

[Get Quote](#)

While direct, established applications of **8-pentadecanone** in materials science are not extensively documented in current literature, its unique chemical structure as a long-chain aliphatic ketone suggests potential utility in several areas of materials research and development. This document provides a detailed overview of its chemical properties, synthesis protocols, and speculative applications to guide researchers and scientists in exploring its potential.

Chemical and Physical Properties

8-Pentadecanone, also known as diheptyl ketone or caprylone, is a symmetrical 15-carbon ketone.^{[1][2]} Its long alkyl chains and central carbonyl group impart properties that could be of interest in polymer science and surface chemistry. A summary of its key properties is presented in Table 1.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₅ H ₃₀ O | [2][3][4] |
| Molecular Weight | 226.40 g/mol | [1][3][5] |
| CAS Number | 818-23-5 | [2][5] |
| Appearance | Not specified, likely a waxy solid at RT | |
| Melting Point | 40-44 °C | [6] |
| Boiling Point | Not specified | [1] |
| Solubility | Insoluble in water (0.4683 mg/L @ 25 °C est.) | [5] |
| Synonyms | Diheptyl ketone, Caprylone, 8-Oxopentadecane | [1][2][3] |

Table 1: Physicochemical Properties of **8-Pentadecanone**

Synthesis of 8-Pentadecanone

The synthesis of long-chain ketones like **8-pentadecanone** can be achieved through various methods. For researchers interested in producing this compound for experimental purposes, two potential synthetic routes are outlined below.

A primary route for synthesizing symmetric ketones involves the ketonic condensation of two carboxylic acid molecules.[7] This method is a classic approach to forming ketones.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, combine a suitable carboxylic acid precursor (e.g., octanoic acid) with a catalyst, such as a metal oxide (e.g., thorium dioxide, although less common now due to radioactivity, or manganese(IV) oxide on a support).
- **Heating:** Heat the mixture to a high temperature (typically 300-400 °C) to induce decarboxylative coupling.

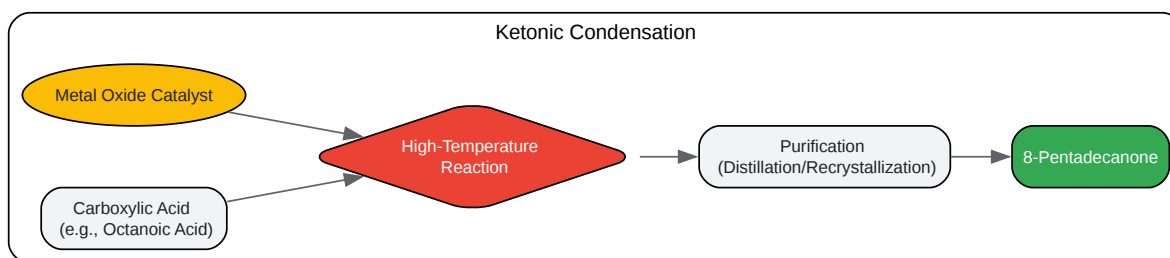
- Purification: The crude product is then cooled and purified, typically by distillation or recrystallization, to isolate the **8-pentadecanone**.

The oxidation of a secondary alcohol is a common and effective method for ketone synthesis.

Experimental Protocol:

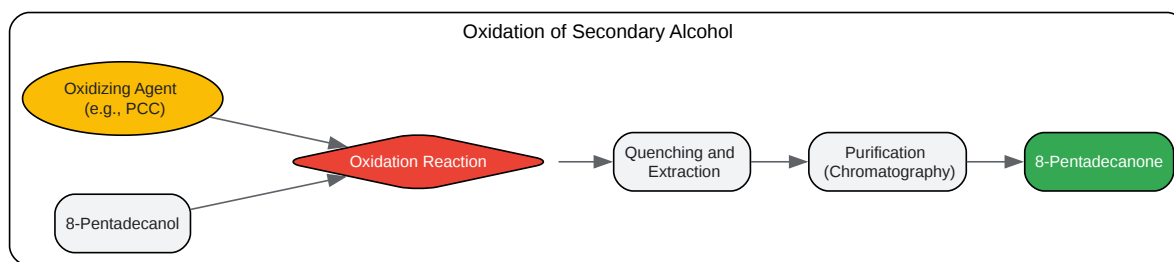
- Starting Material: Begin with the corresponding secondary alcohol, 8-pentadecanol.
- Oxidizing Agent: Dissolve the alcohol in a suitable organic solvent (e.g., acetone). Add a solution of an oxidizing agent, such as Jones reagent (chromium trioxide in sulfuric acid) or a milder alternative like pyridinium chlorochromate (PCC), dropwise to the alcohol solution while stirring.
- Reaction Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the excess oxidizing agent.
- Extraction and Purification: Extract the product into an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. The crude product can then be purified by column chromatography or distillation.

Below are diagrams illustrating the logical workflows for these synthetic routes.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **8-pentadecanone** via ketonic condensation.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **8-pentadecanone** via oxidation of 8-pentadecanol.

Potential Applications in Materials Science (Speculative)

Based on its chemical structure, **8-pentadecanone** could be investigated for the following applications in materials science:

- **Plasticizer for Polymers:** The long, non-polar alkyl chains of **8-pentadecanone** could allow it to act as a plasticizer for certain polymers. By inserting themselves between polymer chains, such molecules can increase flexibility and reduce brittleness. Its relatively high molecular weight and potential for crystallinity at room temperature would be key factors to investigate.
- **Component in Phase Change Materials (PCMs):** With a melting point in the range of 40-44 °C, **8-pentadecanone** falls within a useful temperature range for thermal energy storage applications, such as in smart textiles or building materials. Its suitability would depend on its enthalpy of fusion and thermal stability.
- **Surface Modifier and Coating Additive:** The hydrophobic nature of the long alkyl chains could make **8-pentadecanone** a candidate for modifying the surface properties of materials. It could potentially be used as an additive in coatings to enhance water repellency or as a lubricant.

- Precursor for Novel Monomers: The central carbonyl group offers a reactive site for further chemical modifications. **8-Pentadecanone** could serve as a starting material for the synthesis of more complex monomers for specialty polymers. For example, reactions at the alpha-carbons or conversion of the ketone to other functional groups could yield difunctional molecules suitable for polymerization.

Conclusion

While **8-pentadecanone** is a known chemical compound, its direct application in materials science is not yet established.^[7] Its properties, particularly its long aliphatic chains and melting point, suggest several promising avenues for future research. The synthesis protocols provided herein offer a starting point for researchers to produce this compound for further investigation into its potential as a plasticizer, a component in phase change materials, a surface modifier, or a synthetic precursor for new materials. Further experimental validation is required to substantiate these speculative applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 8-Pentadecanone | C₁₅H₃₀O | CID 13162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 8-Pentadecanone [webbook.nist.gov]
- 3. bocsci.com [bocsci.com]
- 4. 8-Pentadecanone [webbook.nist.gov]
- 5. 8-pentadecanone, 818-23-5 [thegoodscentscompany.com]
- 6. chembk.com [chembk.com]
- 7. 8-Pentadecanone | 818-23-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [8-Pentadecanone: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147388#8-pentadecanone-applications-in-materials-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com